

In-Depth Technical Guide to Titanocene Dichloride (Cp₂TiCl₂)

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Compound of Interest

Compound Name: Cp₂TiCl₂
Cat. No.: B15798120

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For Researchers, Scientists, and Drug Development Professionals

Core Compound Identification

Identifier	Value
CAS Number	1271-19-8[1][2][3][4][5]
IUPAC Name	Dichloridobis(η ⁵ -cyclopentadienyl)titanium[1]
Synonyms	Bis(cyclopentadienyl)titanium(IV) dichloride, Cp ₂ TiCl ₂ [2][6][7]
Molecular Formula	C ₁₀ H ₁₀ Cl ₂ Ti[2][5]
Molecular Weight	248.96 g/mol [2][6]

Physicochemical Properties

Property	Value	Reference
Appearance	Bright red crystalline solid	[1][6]
Melting Point	260-280 °C (decomposes)	[2][8]
Density	1.6 g/mL at 25 °C	[2][8]
Solubility	Soluble in polar organic solvents like dichloromethane and THF; hydrolyzes in water.	[3][6]
Stability	Air and moisture sensitive. Incompatible with strong oxidizing agents.	[2]

Experimental Protocols

Synthesis of Titanocene Dichloride

The most common and well-established method for synthesizing titanocene dichloride involves the reaction of titanium tetrachloride with sodium cyclopentadienide.[1][9]

Materials:

- Titanium tetrachloride (TiCl₄)
- Sodium metal
- Dicyclopentadiene
- Anhydrous tetrahydrofuran (THF)
- Anhydrous xylene
- Dichloromethane
- Anhydrous sodium sulfate
- Schlenk line and glassware

- Ice bath
- Rotary evaporator

Procedure:

- Preparation of Sodium Cyclopentadienide:
 - Under an inert atmosphere (e.g., nitrogen), prepare sodium sand by melting sodium metal in refluxing anhydrous xylene with vigorous stirring.
 - Cool the mixture and replace xylene with anhydrous THF.
 - Freshly crack dicyclopentadiene by heating to ~170 °C and collecting the cyclopentadiene monomer via distillation. Keep the monomer cold.
 - Slowly add the cyclopentadiene monomer to the sodium suspension in THF at 0 °C (ice bath). The reaction is complete when the sodium is consumed, forming a pinkish-white precipitate of sodium cyclopentadienide.
- Reaction with Titanium Tetrachloride:
 - In a separate Schlenk flask, prepare a solution of titanium tetrachloride in anhydrous THF and cool it in an ice bath.
 - Slowly add the sodium cyclopentadienide suspension to the cooled titanium tetrachloride solution with stirring.
- Isolation and Purification:
 - After the reaction is complete, remove the solvent using a rotary evaporator.
 - Extract the resulting solid residue with dichloromethane to dissolve the titanocene dichloride, leaving behind the sodium chloride byproduct.
 - Filter the solution and dry the organic layer over anhydrous sodium sulfate.
 - Concentrate the solution using a rotary evaporator to yield the crude product.

- Recrystallize the bright red titanocene dichloride from toluene.[10]

Characterization of Titanocene Dichloride

¹H NMR Spectroscopy:

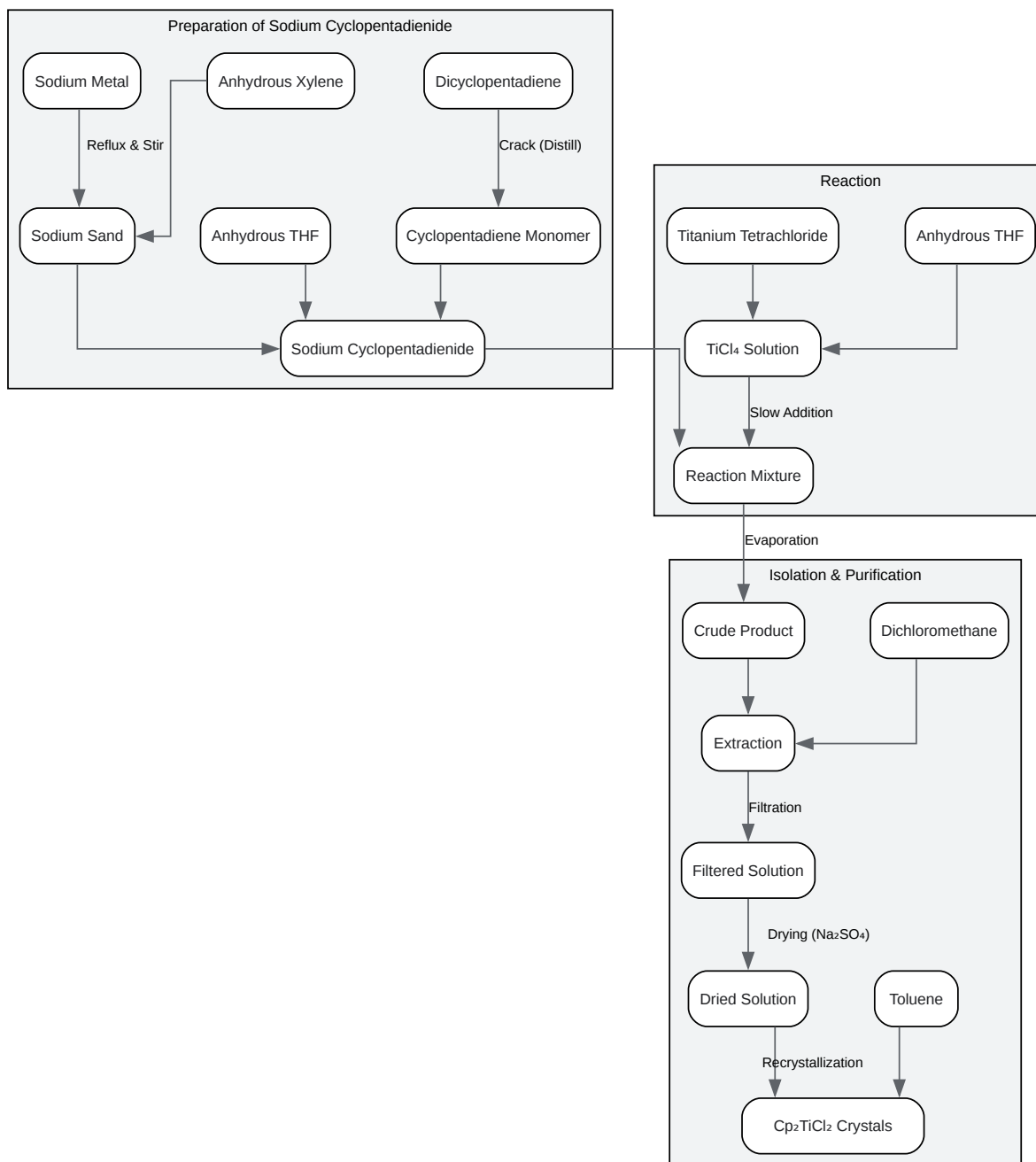
- The proton NMR spectrum of titanocene dichloride in a suitable deuterated solvent (e.g., CDCl₃) typically shows a single sharp singlet for the ten equivalent protons of the two cyclopentadienyl rings.

X-ray Crystallography:

- Single-crystal X-ray diffraction can be used to determine the precise molecular structure, confirming the distorted tetrahedral geometry around the titanium center and providing exact bond lengths and angles.[11]

Visualized Workflows and Pathways

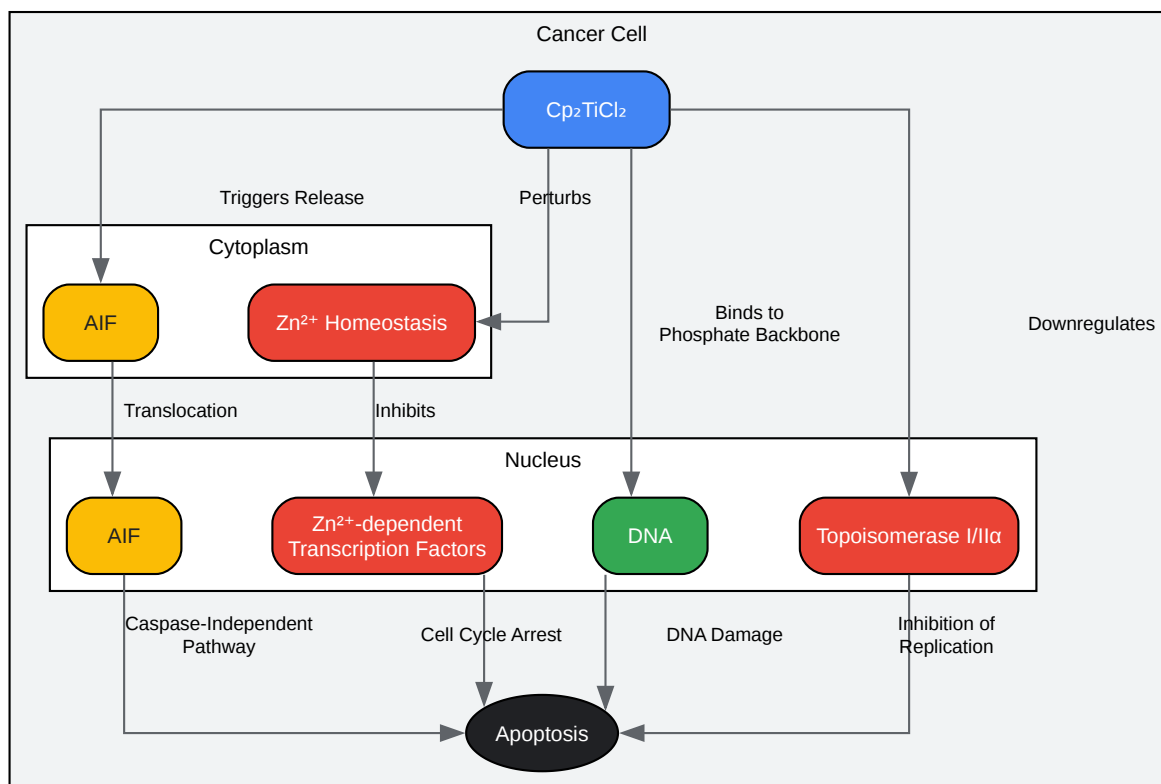
Synthesis Workflow



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Caption: Workflow for the synthesis of Titanocene Dichloride.

Proposed Anticancer Signaling Pathway



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Caption: Proposed anticancer mechanism of Titanocene Dichloride.

Mechanism of Action in Oncology

Titanocene dichloride was the first non-platinum metal complex to enter clinical trials as a chemotherapy drug.[1] Its mechanism of action is distinct from platinum-based drugs like cisplatin.

- **DNA Interaction:** Unlike cisplatin, which primarily binds to the nitrogen atoms of DNA bases, titanocene dichloride shows a higher affinity for the phosphate backbone of DNA.[10] This interaction is believed to cause DNA damage, contributing to its cytotoxic effects.

- Induction of Apoptosis: Cp_2TiCl_2 and its derivatives have been shown to induce apoptosis (programmed cell death) in cancer cells. This can occur through multiple pathways:
 - Caspase-Independent Pathway: Studies have demonstrated that titanocene compounds can trigger the translocation of Apoptosis Inducing Factor (AIF) from the cytoplasm to the nucleus. In the nucleus, AIF mediates a caspase-independent cell death pathway.[6] This is significant as it may overcome resistance mechanisms that block caspase-dependent apoptosis.
 - Perturbation of Zinc Homeostasis: There is evidence to suggest that titanocenes can disrupt the homeostasis of zinc ions (Zn^{2+}) within the cell. This can lead to the dysfunction of zinc-dependent transcription factors and other metalloproteins, ultimately resulting in cell cycle arrest and apoptosis.[12]
- Enzyme Inhibition: Titanocene C, a derivative of Cp_2TiCl_2 , has been observed to cause the downregulation of topoisomerases I and II α . [2] These enzymes are crucial for DNA replication and transcription, and their inhibition can lead to cell death.

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